Technical Guide: 2-Bromo-5-(2-bromoethyl)pyridine

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Compound of Interest

Compound Name:	*2-Bromo-5-(2-bromoethyl)pyridine*
Cat. No.:	*B8676073*

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CAS Number: 1260664-68-3[1][2]

Executive Summary

2-Bromo-5-(2-bromoethyl)pyridine is a high-value bifunctional building block in medicinal chemistry.[1] Its utility stems from its dual reactivity: an electrophilic alkyl bromide at the C5-position (ideal for SN2 reactions) and an aryl bromide at the C2-position (primed for palladium-catalyzed cross-couplings).[1] This orthogonality allows for the sequential construction of complex heteroaromatic scaffolds, particularly in the development of kinase inhibitors and PROTAC linkers.[1]

Chemical Profile & Properties[2][3][4][5][6][7][8][9][10]

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Property	Data
CAS Number	1260664-68-3
IUPAC Name	2-Bromo-5-(2-bromoethyl)pyridine
Molecular Formula	C7H7Br2N
Molecular Weight	264.95 g/mol
Physical State	Low-melting solid or viscous oil (dependent on purity)
Solubility	Soluble in DCM, THF, EtOAc; insoluble in water
Storage	2–8°C, under inert atmosphere (Ar/N2), light-sensitive
Key Hazards	Skin/Eye Irritant, Potential Alkylating Agent (Genotoxic)

Synthetic Pathways

The synthesis of **2-Bromo-5-(2-bromoethyl)pyridine** requires precise regiocontrol to distinguish between the C2 and C5 positions of the pyridine ring.[1] Two primary routes are recommended based on scale and precursor availability.[1]

Route A: The Lithiation-Epoxidation Protocol (Precision Route)

This method is preferred for laboratory-scale synthesis (gram scale) as it builds the ethyl chain directly from the commercially available 2,5-dibromopyridine.[1]

Mechanism & Rationale

The core challenge is selective lithiation. 2,5-Dibromopyridine undergoes halogen-lithium exchange.[1]

- Regioselectivity: In non-coordinating solvents (e.g., toluene), lithiation favors the C2-position due to coordination with the pyridine nitrogen.[1] However, in coordinating solvents like THF

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at -78°C, the exchange favors the C5-position (sterically less hindered and electronically favorable for the specific aggregate formed).[1]

- Trapping: The resulting 5-lithio species opens the epoxide ring of ethylene oxide to form the hydroxyethyl intermediate.[1]
- Functionalization: The hydroxyl group is converted to a bromide via the Appel reaction or PBr3.[1]

Step-by-Step Protocol

Step 1: Selective Lithiation & Alkylation[1]

- Setup: Flame-dry a 3-neck round-bottom flask under Argon.
- Reagents: Dissolve 2,5-dibromopyridine (1.0 eq) in anhydrous THF (0.1 M concentration).
- Cooling: Cool the solution to -78°C (dry ice/acetone bath).
- Lithiation: Add n-Butyllithium (1.05 eq, 1.6 M in hexanes) dropwise over 30 mins. Critical: Maintain temp < -70°C to prevent scrambling.
- Reaction: Stir for 45 mins at -78°C. The solution typically turns yellow/orange.
- Trapping: Add Ethylene Oxide (3.0 eq, pre-condensed or solution in THF) dropwise.
- Warming: Allow the mixture to warm slowly to 0°C over 2 hours.
- Quench: Quench with sat. NH4Cl.[1][2][3] Extract with EtOAc, dry over Na2SO4, and concentrate.[1]
- Intermediate: Purify 2-bromo-5-(2-hydroxyethyl)pyridine via silica gel chromatography (Hex/EtOAc).

Step 2: Bromination (Appel Reaction)[1]

- Reagents: Dissolve the intermediate (1.0 eq) and CBr4 (1.2 eq) in anhydrous DCM at 0°C.
- Addition: Add Triphenylphosphine (PPh3) (1.2 eq) portion-wise.[1]

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- Reaction: Stir at 0°C for 1 hour, then warm to RT for 2 hours.
- Workup: Concentrate and purify directly via silica plug (elute with 10% EtOAc/Hexanes) to remove Ph3PO.[1]

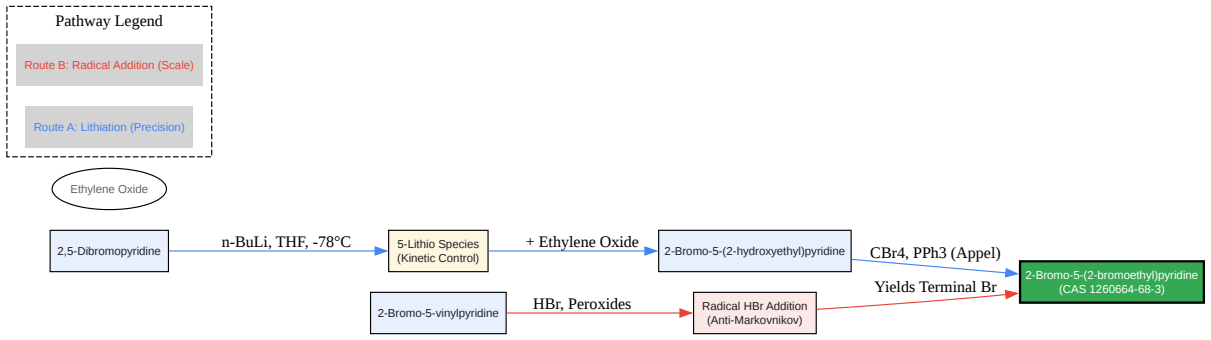
Route B: Hydrobromination of Vinylpyridine (Scale-Up Route)

If 2-bromo-5-vinylpyridine is available (or synthesized via Stille coupling), this route is more robust for larger scales.[1]

- Precursor: 2-Bromo-5-vinylpyridine.[1]
- Reagents: HBr in acetic acid (33%) or HBr gas in toluene with a radical initiator (AIBN or Benzoyl Peroxide).[1]
- Mechanism: Radical hydrobromination proceeds via Anti-Markovnikov addition, placing the bromine at the terminal carbon to yield the 2-bromoethyl product.[1]
- Note: Without radical initiation, ionic addition follows Markovnikov's rule, yielding the incorrect 1-bromoethyl isomer.

Visualization of Synthesis & Logic

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Caption: Figure 1. Dual synthetic pathways highlighting the regioselective lithiation (Route A) and radical hydrobromination (Route B).[1]

Applications in Drug Discovery

This compound serves as a "linchpin" in modular drug design.[1]

A. Orthogonal Functionalization

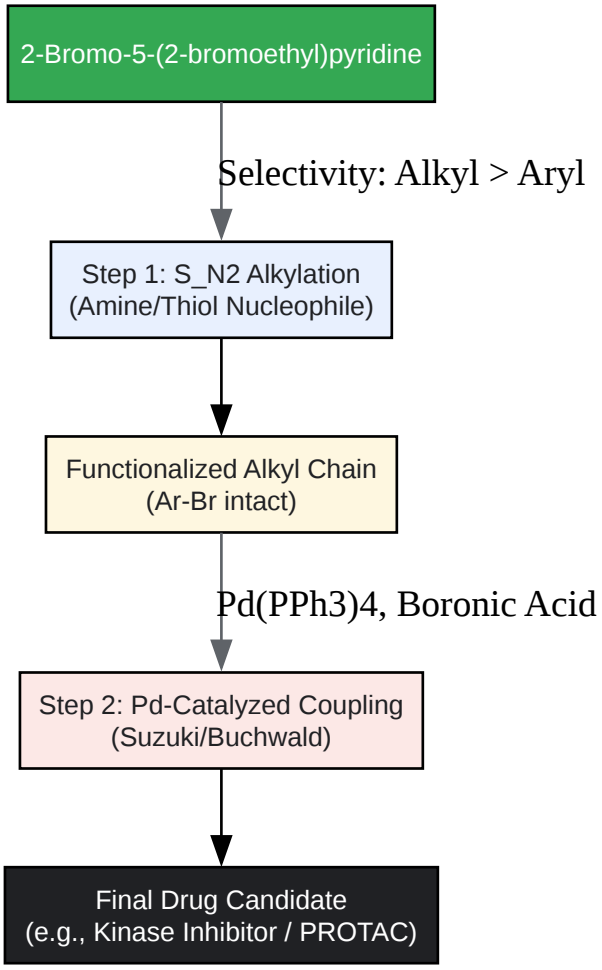
The molecule allows for sequential reaction without protecting groups:[1]

- First: The alkyl bromide (C5-chain) reacts with amines, thiols, or phenoxides under mild basic conditions (K2CO3, DMF, RT).[1] The aryl bromide remains inert under these conditions.[1]
- Second: The aryl bromide (C2-position) is engaged in Pd-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig) to attach the pyridine core to a larger scaffold.[1]

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B. PROTAC Linker Synthesis

In Proteolysis Targeting Chimeras (PROTACs), the pyridine ring acts as a rigid connector.[1] The ethyl bromide chain is used to alkylate a cereblon or VHL ligand, while the aryl bromide is coupled to the "warhead" (protein of interest ligand).[1]



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Caption: Figure 2. Sequential functionalization strategy utilizing the reactivity difference between alkyl and aryl bromides.

Safety & Handling

- Genotoxicity Warning: As an alkylating agent (alkyl bromide), this compound is potentially genotoxic.[1] It can alkylate DNA bases.[1] All handling must occur in a fume hood with double-gloving (Nitrile/Laminate).[1]

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- Lachrymator: Related benzyl/ethyl bromides are often lachrymators.[1] Eye protection is mandatory.[1]
- Quenching Spills: Treat spills with 10% aqueous ammonia or dilute NaOH to hydrolyze the alkyl bromide before disposal.[1]

References

- Regioselective Lithiation of 2,5-Dibromopyridine
  - Testaferri, L., et al. "Selective Monolithiation of 2,5-Dibromopyridine."[1] Tetrahedron, 1996, 52(1), 1373–1384.[1] [1]
  - Note: Establishes the use of THF
- Halogen-Lithium Exchange Methodology
  - Kondo, Y., et al. "Site-selective metallation of polyhalopyridines."[1] J. Chem. Soc., Perkin Trans.[1][2] 1, 1996, 1781–1785.[1]
- Appel Reaction (OH to Br Conversion)
  - Appel, R. "Tertiary Phosphine/Tetrachloromethane, a Versatile Reagent for Chlorination, Dehydration, and P-N Linkage."[1] Angew.[1][4] Chem. Int. Ed. Engl., 1975, 14(12), 801–811.[1] [1]
- Radical Hydrobromination (Anti-Markovnikov)
  - Kharasch, M. S., et al.[1] "The Peroxide Effect in the Addition of Reagents to Unsaturated Compounds." Chem. Rev., 1933, 12(2), 291–313.[1]

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Sources

- 1. prepchem.com [prepchem.com]
- 2. US6420565B2 - Process for making 2, 5-substituted pyridine - Google Patents [patents.google.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. CN109748864A - A kind of preparation method of 2- amino -5- bromopyridine - Google Patents [patents.google.com]
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